

What is the Science Advice Skills Development Program?

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sasdp
CAS No.: 98897-08-6
Cat. No.: B1230091

[Get Quote](#)

An In-Depth Guide to the Science Advice Skills Development Program

Introduction

The Science Advice Skills Development Program (**SASDP**) is a flagship initiative of the International Network for Governmental Science Advice (INGSA)-Africa regional chapter.^{[1][2]} It is designed to enhance the capacity of early and mid-career African scientists to effectively communicate their research and provide evidence-based advice for policymaking.^{[1][2]} The program addresses the critical need for stronger connections between the scientific community and policymakers in Africa to tackle the continent's challenges.^{[2][3][4]} This guide provides a comprehensive overview of the **SASDP**, its operational framework, and its impact on fostering a culture of science advice across the African continent.

Program Objectives and Thematic Focus

The primary objective of the **SASDP** is to equip African scientists and researchers with the necessary skills to translate their research findings into actionable science advice for relevant audiences.^{[1][2][3]} The program aims to foster the overall professional development of its participants in the realm of science-policy interfacing.^{[2][3][4]}

A significant theme of the **SASDP** has been Climate Change in Africa, with a focus on interconnected areas such as:

- Health
- Water
- Energy
- Food Security[2][4][5]

Program Structure and Methodology

The **SASDP** is structured as a mentorship program that pairs experienced policy-active scientists, researchers, and policymakers with early to mid-career African scientists.[1][6] The mentorship is conducted virtually over a period of approximately six months.[1][2]

Key Program Components:

- Call for Mentees and Mentors: INGSA-Africa launches a call for applications for both mentees and mentors.[1][5][7] Nominations from relevant organizations like academic or research institutions and Academies of Science are invited, and self-nominations are also accepted.[1]
- Screening and Pairing: A rigorous screening process is undertaken to select participants.[2] Mentees and mentors are then paired based on expertise, common interests, and language of communication.[5]
- Introductory Workshop: The program commences with a virtual introductory workshop that serves as a contact phase for mentors and mentees.[2][4] This workshop features specialists who address core topics in science advice.[2][4]
- Mentorship Period: Following the workshop, the one-to-one mentorship period begins, focusing on the development of the mentee's skills in science communication and policy advice.
- Final Projects and Closing Workshop: Mentees work on a final project throughout the program, and the initiative culminates in a virtual closing workshop where they share their

findings and outputs.[2] Mentors also discuss their experiences during this concluding session.[2]

Program Participation and Reach

The **SASDP** has seen multiple cohorts, attracting a growing number of applicants and expanding its geographical reach across Africa.

Cohort Year	Program Duration	Mentee Applicants	Mentor Applicants	Selected Mentees	Selected Mentors	Mentee Geographic Representation
2022 (1st Cohort)	3 months	>30	Not Specified	10	10	8 African countries
2023 (2nd Cohort)	6 months	14	18	14	14	6 African countries
2024 (3rd Cohort)	6 months	60	111	22	22	North, Southern, East, West, and Central Africa, and the Islands
2025 (4th Cohort)	6 months	Ongoing	Ongoing	Not yet selected	Not yet selected	Not yet selected

Data compiled from multiple sources.[2][3][5]

Experimental Protocols and Methodologies

The Science Advice Skills Development Program is a capacity-building and mentorship initiative, not a research program that conducts laboratory or field experiments. Therefore, detailed experimental protocols in the traditional scientific sense are not a component of this program. The "experiments" within the context of the **SASDP** are the individual projects

undertaken by the mentees. These projects are diverse and tailored to the mentee's area of expertise and policy interests.

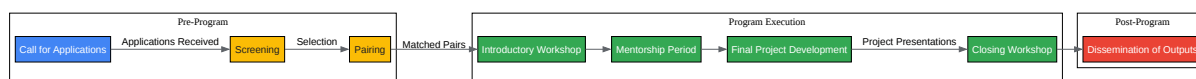
Examples of mentee projects include:

- A study on the impact of integrating community-based hygiene interventions with healthcare professional training to reduce maternal and neonatal infections in Benin.[2]
- Research on antibiotics use and residue in cultured fish in Nigeria to inform public health policy.[3]
- An evaluation of government and stakeholder efforts to address Pharmaceuticals and Personal Care Products (PPCPs) in water to provide scientific evidence for policy formulation.[3]

The methodologies for these projects are developed by the mentees under the guidance of their mentors and are specific to the research questions being addressed.

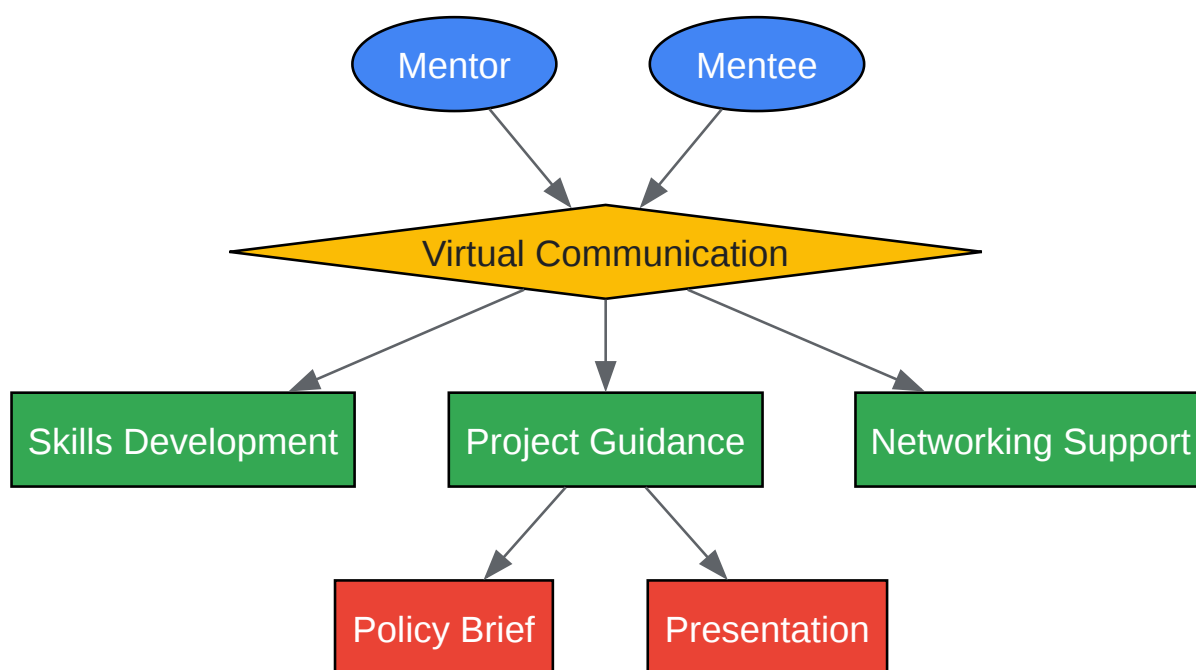
Program Workflows and Logical Relationships

The following diagrams illustrate the key workflows and relationships within the Science Advice Skills Development Program.



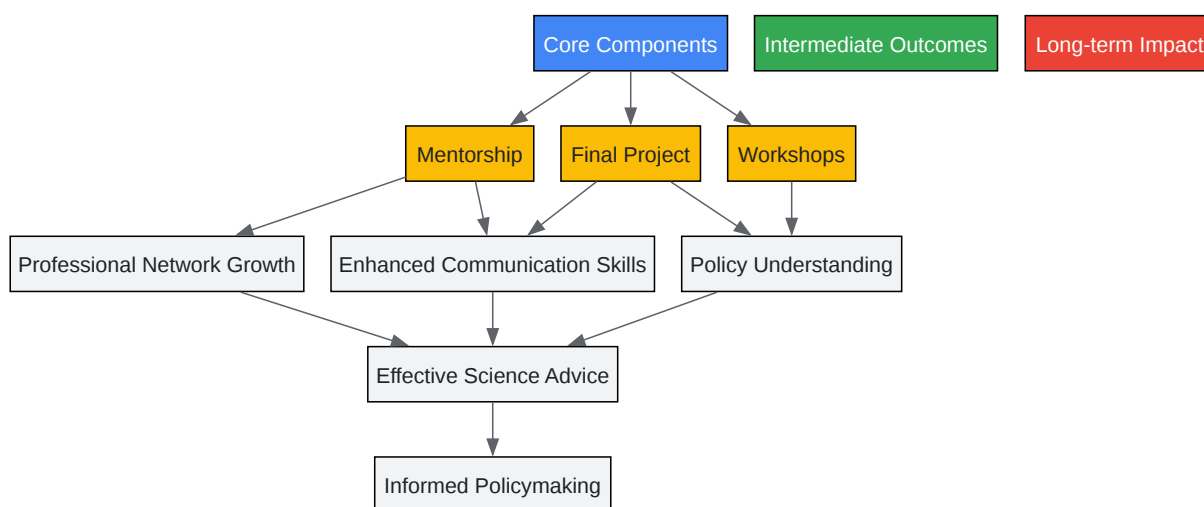
[Click to download full resolution via product page](#)

SASDP Program Workflow



[Click to download full resolution via product page](#)

Mentor-Mentee Interaction Process



[Click to download full resolution via product page](#)

Logical Model of the SASDP

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ingsa.org \[ingsa.org\]](#)
- [2. ingsa.org \[ingsa.org\]](#)
- [3. ingsa.org \[ingsa.org\]](#)
- [4. ingsa.org \[ingsa.org\]](#)
- [5. ingsa.org \[ingsa.org\]](#)
- [6. aasciences.africa \[aasciences.africa\]](#)
- [7. Science Advice Skills Development Program-Call for Mentees and Mentors For 4th Cohort | Application Deadline: 10 August 2025 – African Scientists Directory \[africanscientists.africa\]](#)
- To cite this document: BenchChem. [What is the Science Advice Skills Development Program?]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1230091/docs#what-is-the-science-advice-skills-development-program\]](https://www.benchchem.com/product/b1230091/docs#what-is-the-science-advice-skills-development-program)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)